

Lucidone: A Technical Guide to its Chemical Structure, Properties, and Biological Activities

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Compound of Interest

Compound Name: *Lucidone*

Cat. No.: B1675363

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Abstract

Lucidone, a naturally occurring cyclopentenedione isolated from the fruit of *Lindera erythrocarpa*, has emerged as a compound of significant interest in pharmacological research. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **lucidone**. Detailed experimental protocols for its extraction, purification, and key biological assays are presented to facilitate further research and development. The document elucidates the molecular mechanisms underlying **lucidone**'s anti-inflammatory and antiviral effects, with a focus on its modulation of the NF-κB and MAPK signaling pathways. All quantitative data are summarized in structured tables, and key signaling pathways and experimental workflows are visualized using detailed diagrams.

Chemical Structure and Physicochemical Properties

Lucidone (CAS Number: 19956-53-7) is a cyclopentenedione with the molecular formula $C_{15}H_{12}O_4$ and a molecular weight of approximately 256.26 g/mol. [1][2] Its chemical structure is characterized by a cyclopentene-1,3-dione ring system substituted with a methoxy group and a hydroxy-phenyl-propenylidene side chain. The IUPAC name for **lucidone** is (2Z)-2-[(2E)-1-Hydroxy-3-phenyl-2-propenylidene]-4-methoxy-4-cyclopentene-1,3-dione.[3]

Table 1: Physicochemical Properties of **Lucidone**

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₁₂ O ₄	[1]
Molecular Weight	256.26 g/mol	[1] [2]
CAS Number	19956-53-7	[1] [3] [4]
IUPAC Name	(2Z)-2-[(2E)-1-Hydroxy-3-phenyl-2-propenylidene]-4-methoxy-4-cyclopentene-1,3-dione	[3]
SMILES	<chem>COc1=CC(=O)C(=C(O)/C=C/C2=CC=CC=C2)C1=O</chem>	[1]
Density	1.3 ± 0.1 g/cm ³	[4]
Boiling Point	489.6 ± 45.0 °C at 760 mmHg	[4]
Flash Point	188.6 ± 22.2 °C	[4]
Solubility	Soluble in DMSO	[1]
Appearance	Solid	[2]

Biological Activities and Mechanism of Action

Lucidone exhibits a range of biological activities, with its anti-inflammatory and antiviral properties being the most extensively studied.

Anti-inflammatory Activity

Lucidone has been shown to inhibit the production of key pro-inflammatory mediators, including nitric oxide (NO), prostaglandin E2 (PGE₂), and tumor necrosis factor-alpha (TNF-α) in lipopolysaccharide (LPS)-stimulated murine macrophage cells (RAW 264.7).[\[4\]](#) This inhibitory effect is attributed to the downregulation of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2) expression.[\[4\]](#)

The anti-inflammatory action of **Lucidone** is primarily mediated through the inhibition of the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) signaling

pathways.[4] **Lucidone** prevents the translocation of the p65 subunit of NF-κB into the nucleus and inhibits the phosphorylation of c-Jun N-terminal kinase (JNK) and p38 MAPK.[4]

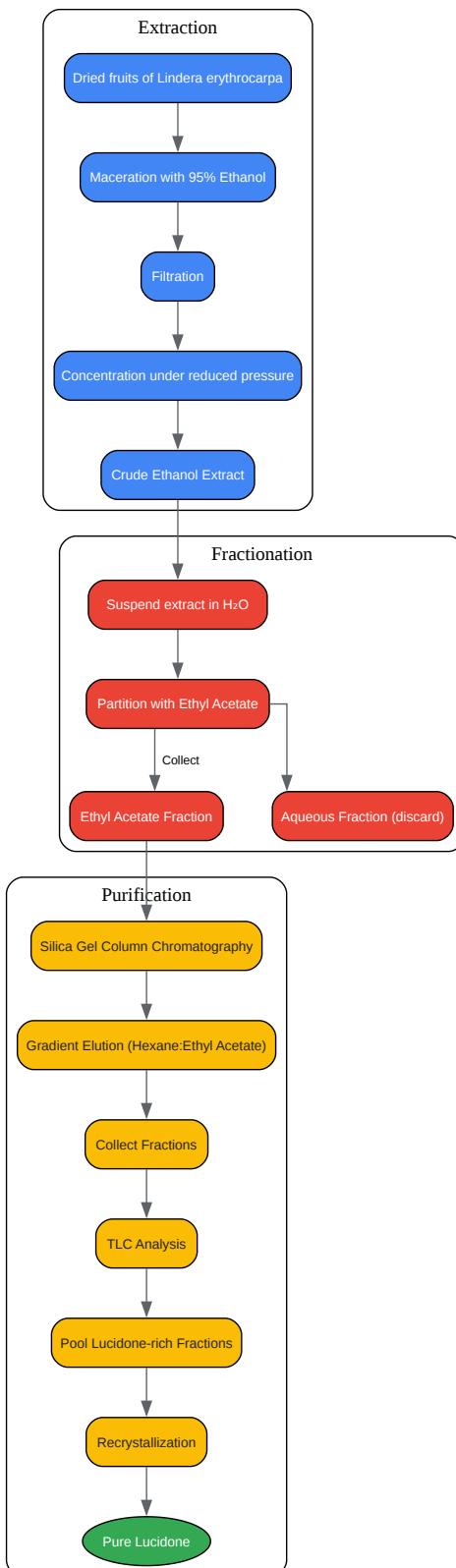
Antiviral Activity

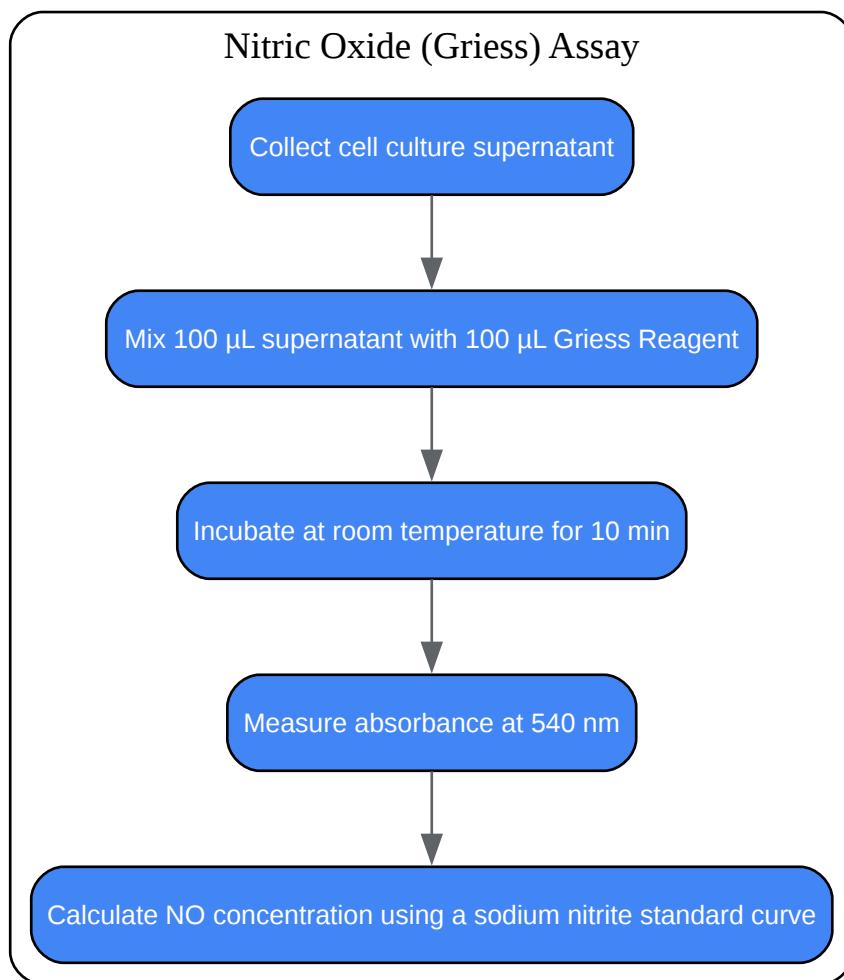
Lucidone has demonstrated inhibitory activity against the Dengue virus (DENV).[4] It has an EC₅₀ value of 25 μM for the inhibition of DENV replication.[4]

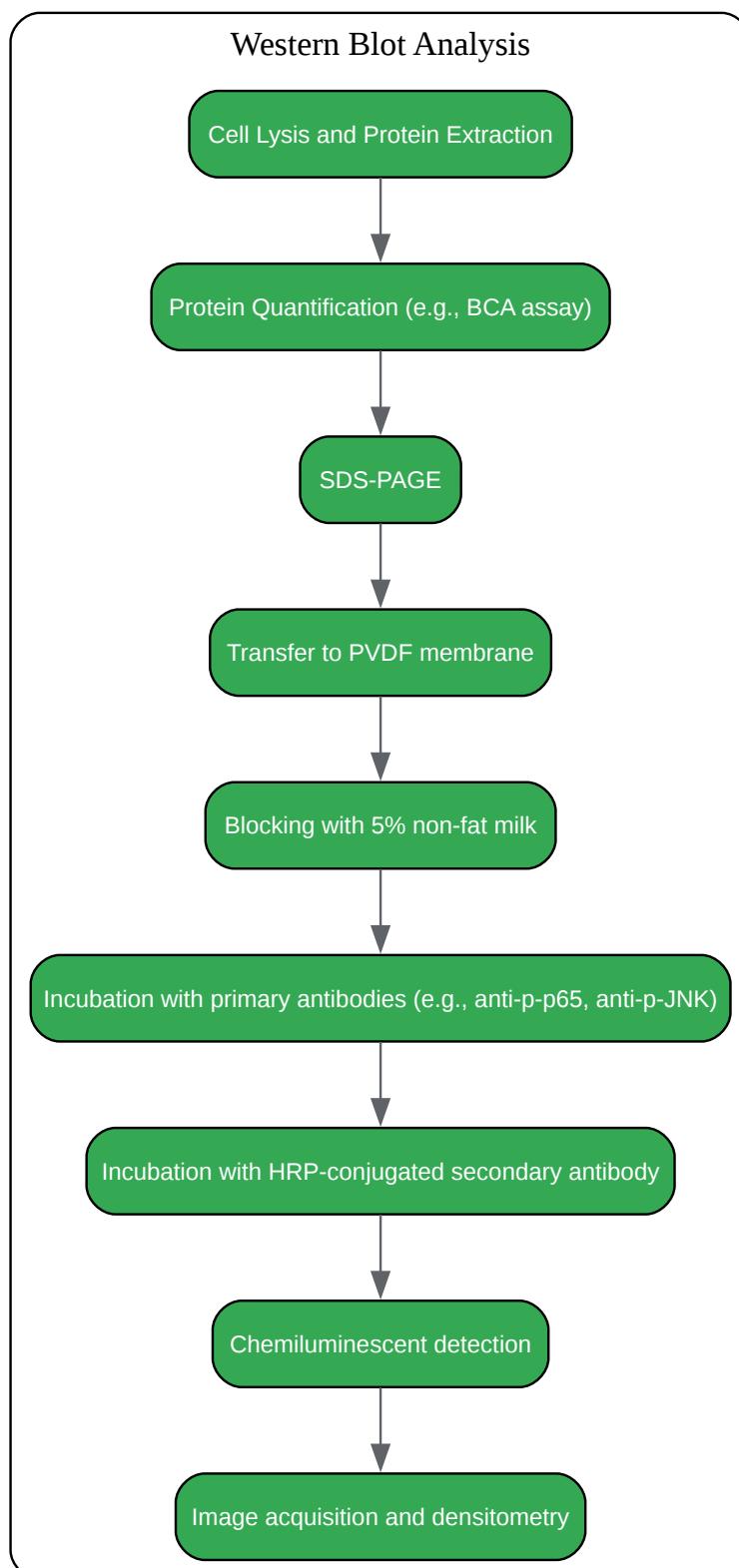
Experimental Protocols

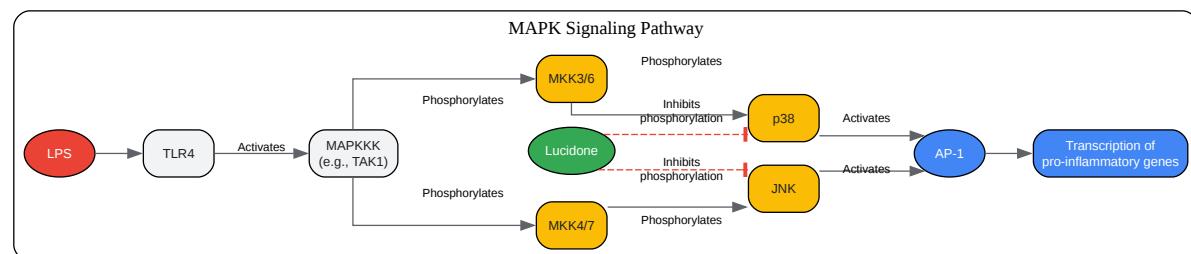
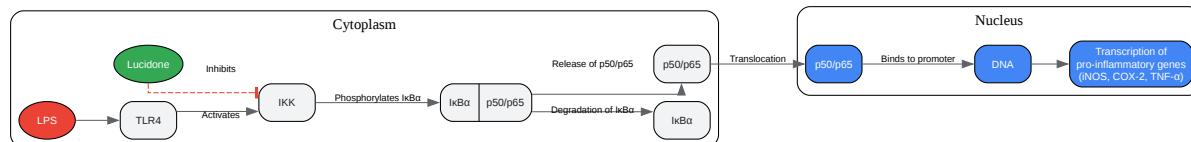
Extraction and Purification of **Lucidone** from **Lindera erythrocarpa**

The following is a representative protocol for the extraction and purification of **lucidone**, synthesized from established methods for isolating natural products from *Lindera* species.









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